

Application Note: Quantifying Antioxidant Activity of Spirulina using DPPH Assay

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Compound of Interest

Compound Name: *Spirulina*
CAS No.: 77156-25-3
Cat. No.: B1609070

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Introduction

Spirulina, a genus of blue-green algae (cyanobacteria), is renowned for its rich nutritional profile and potent antioxidant properties. These properties are attributed to a variety of bioactive compounds, including phycocyanin, carotenoids, chlorophyll, phenolic compounds, and vitamins.[1] The antioxidant capacity of Spirulina enables it to neutralize harmful free radicals, making it a subject of interest in research, nutraceuticals, and drug development for its potential to mitigate oxidative stress-related diseases.[2][3]

The 2,2-diphenyl-1-picrylhydrazyl (DPPH) radical scavenging assay is a common, rapid, and reliable method for evaluating the antioxidant activity of natural products like Spirulina.[1] The principle of the assay is based on the ability of antioxidants to donate a hydrogen atom or an electron to the stable DPPH free radical, thus neutralizing it. This reduction of the DPPH radical is visually apparent as a color change from deep violet to pale yellow, which can be quantified by measuring the decrease in absorbance at approximately 517 nm.[3][4]

This document provides a detailed protocol for quantifying the antioxidant activity of Spirulina extracts using the DPPH assay, intended for researchers, scientists, and professionals in drug

development.

Experimental Protocols

Preparation of Spirulina Extract

The choice of solvent significantly impacts the extraction of antioxidant compounds. Ethanol, methanol, water, or hydroalcoholic solutions are commonly used.^[5] This protocol details a widely applicable ethanolic extraction method.

Materials:

- Dry *Spirulina platensis* powder
- 96% Ethanol^[4]
- Shaker or ultrasonic bath^[5]
- Centrifuge and centrifuge tubes
- Whatman No. 1 filter paper or equivalent
- Rotary evaporator (optional)
- Freeze-dryer (optional)

Procedure:

- Weigh 5 g of dry *Spirulina* powder and place it into a 250 mL flask.
- Add 100 mL of 96% ethanol to the flask.^{[4][5]}
- Agitate the mixture continuously for 24 hours at room temperature on a shaker.^[1]
Alternatively, sonicate the mixture for 30-40 minutes.^[5]
- After extraction, centrifuge the mixture at 5,000 rpm for 10-15 minutes to pellet the cell debris.^[1]
- Carefully decant the supernatant and filter it through Whatman No. 1 filter paper.

- The resulting filtrate is the Spirulina extract. For long-term storage and concentration, the solvent can be removed using a rotary evaporator, and the resulting paste can be freeze-dried to obtain a powdered extract.[\[1\]](#)
- Store the final extract at 4°C in a dark container until further analysis.[\[1\]](#)

DPPH Radical Scavenging Assay

Materials and Reagents:

- Spirulina extract
- 2,2-diphenyl-1-picrylhydrazyl (DPPH)
- Methanol or 96% Ethanol
- Positive Control: Ascorbic Acid (Vitamin C), Trolox, or Gallic Acid
- UV-Vis Spectrophotometer
- Micropipettes and tips
- 96-well microplate or cuvettes
- Vortex mixer

Procedure:

Step 1: Preparation of Solutions

- DPPH Solution (0.1 mM): Dissolve approximately 4 mg of DPPH in 100 mL of methanol or ethanol.[\[6\]](#) Store this solution in a dark bottle at 4°C as it is light-sensitive. The absorbance of this solution at 517 nm should be approximately 1.0.
- Spirulina Test Solutions: Prepare a stock solution of the Spirulina extract (e.g., 1000 ppm or 1 mg/mL) by dissolving a known weight of the dry extract in the same solvent used for the DPPH solution.[\[4\]](#) From this stock, prepare a series of dilutions at various concentrations (e.g., 100, 200, 400, 600, 800 ppm).[\[4\]](#)

- Positive Control Solutions: Prepare a stock solution of a standard antioxidant like Ascorbic Acid or Trolox (e.g., 100 ppm). From this, prepare a series of dilutions (e.g., 2, 4, 6, 8, 10 ppm for Ascorbic Acid).^[4]

Step 2: Assay Reaction

- Pipette 1.0 mL of the prepared DPPH solution into a set of test tubes.
- Add 3.0 mL of each Spirulina extract dilution to the corresponding test tubes.^[6] For the control, add 3.0 mL of the solvent (methanol/ethanol) instead of the extract.
- Vortex the tubes thoroughly.
- Incubate the tubes in the dark at room temperature for 30 minutes.^{[5][6][7]} The reaction time is critical and should be kept consistent across all samples.
- After incubation, measure the absorbance of each solution at 517 nm using a UV-Vis spectrophotometer. Use the solvent (methanol/ethanol) as a blank to zero the spectrophotometer.

Step 3: Data Analysis

- Calculate the Percentage of DPPH Radical Scavenging Activity (% Inhibition): Use the following formula to calculate the inhibition percentage for each concentration of the Spirulina extract and the positive control^[1]:

$$\% \text{ Inhibition} = [(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$$

Where:

- A_{control} is the absorbance of the control reaction (DPPH solution + solvent).
- A_{sample} is the absorbance of the test sample (Spirulina extract + DPPH solution).
- Determine the IC₅₀ Value: The IC₅₀ (Inhibitory Concentration 50%) value is the concentration of the extract required to scavenge 50% of the DPPH radicals. To determine the IC₅₀ value, plot a graph of % Inhibition versus the concentration of the Spirulina extract.

The IC50 value can be calculated from the linear regression equation of this graph. A lower IC50 value indicates higher antioxidant activity.^[3]

Data Presentation

Quantitative data should be organized into tables for clear interpretation and comparison.

Table 1: DPPH Radical Scavenging Activity of Spirulina Water Extract This table demonstrates the concentration-dependent antioxidant activity of a Spirulina extract.

Concentration of Spirulina Extract (g/100 mL)	Antioxidant Activity (% Inhibition)
0.5	55.4%
1.0	72.3%
1.5	81.1%
Data adapted from a study on Spirulina platensis water extracts. The study also used BHT as a synthetic reference, which showed 94.2% inhibition. ^[1]	

Table 2: IC50 Values for Different Spirulina Species and Extracts The IC50 value is a key metric for comparing the potency of different samples.

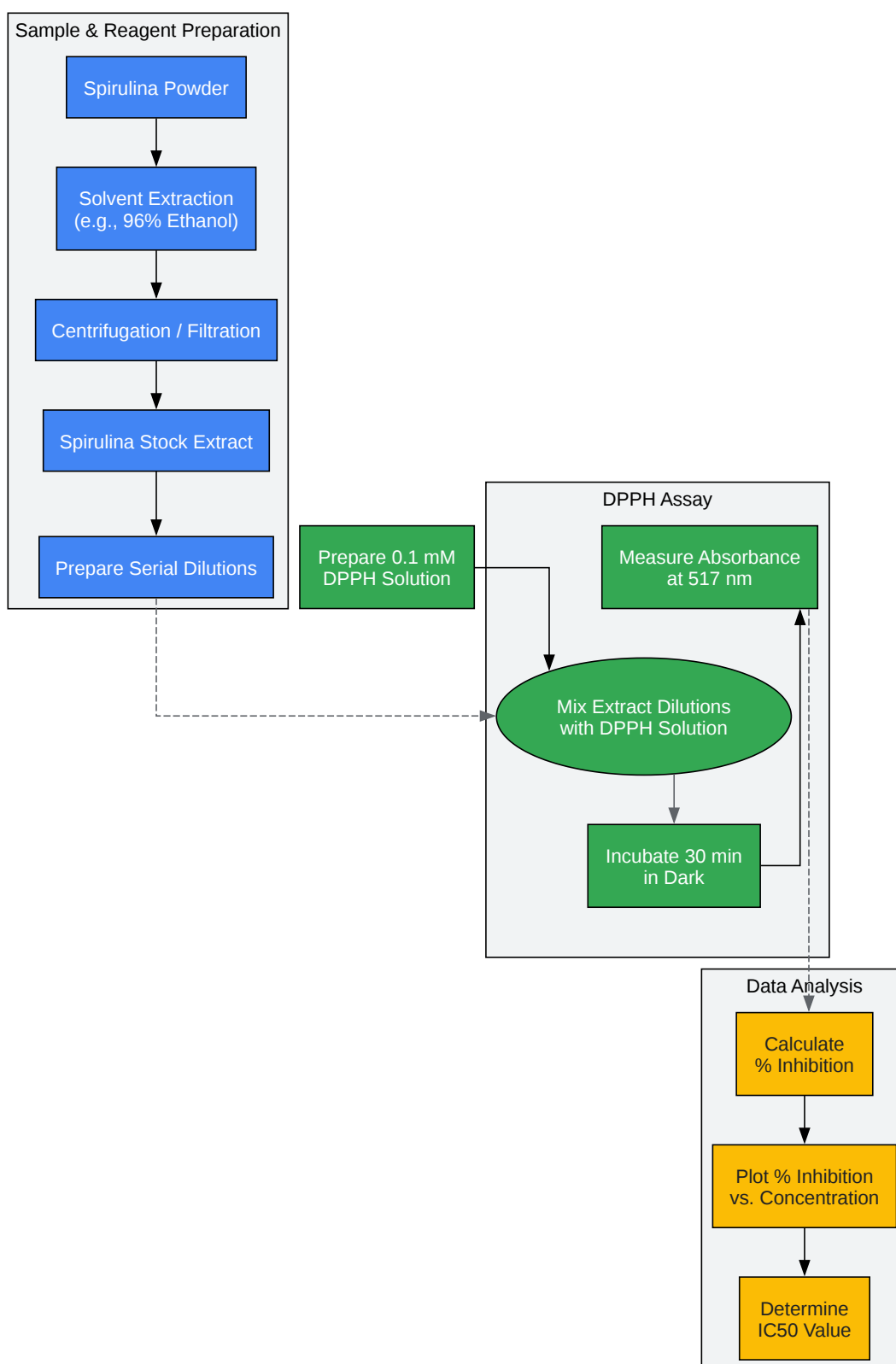
Spirulina Species	Extraction/Purification Method	IC50 Value (ppm)
S. fusiformis	Phycocyanin extract (PBS buffer)	311.43
S. platensis	Phycocyanin extract (PBS buffer)	387.36
S. platensis	Crude protein extract	599.17
S. platensis	Fresh biomass (lab-scale cultivation)	647.045
Data compiled from various studies. Lower IC50 values indicate stronger antioxidant activity. [3] [8] [9]		

Table 3: Antioxidant Capacity of Spirulina-Enriched Bread Expressed as Trolox Equivalents
Results can also be expressed relative to a standard antioxidant like Trolox.

Sample	Antioxidant Activity (mmol TE/g DW)
Control Bread	1.17 ± 0.04
Bread with 2% Spirulina	1.71 ± 0.03
Bread with 4% Spirulina	3.11 ± 0.05
Data from a study on wheat bread supplemented with Spirulina platensis. TE = Trolox Equivalents; DW = Dry Weight. [7]	

Visual Workflow

The following diagram illustrates the experimental workflow for the DPPH assay of Spirulina.



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Caption: Experimental workflow for DPPH antioxidant assay of Spirulina.

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